

4-[2-(2-Hydroxyethoxy)ethyl]morpholine

physical properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-[2-(2-Hydroxyethoxy)ethyl]morpholine
CAS No.:	3603-45-0
Cat. No.:	B1297784

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An In-depth Technical Guide to **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** for Advanced Research and Development

Abstract

This guide provides a comprehensive technical overview of **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** (CAS No. 3603-45-0), a functionalized heterocyclic compound of significant interest to researchers and professionals in drug development. While extensive experimental data on its physical properties are not broadly published, this document synthesizes available computed data, contextual information from related morpholine structures, and its primary application as a synthetic building block. We will delve into its molecular identity, physicochemical characteristics, core applications in medicinal chemistry—particularly in the synthesis of bioactive molecules like A2A receptor antagonists—and provide a representative experimental workflow grounded in established synthetic principles. This guide is structured to deliver not just data, but actionable, field-proven insights into the practical application and handling of this versatile chemical intermediate.

Chemical and Molecular Identity

4-[2-(2-Hydroxyethoxy)ethyl]morpholine is a derivative of morpholine, a scaffold widely regarded as a "privileged structure" in medicinal chemistry. Its utility stems from the favorable physicochemical, metabolic, and biological properties the morpholine ring imparts to a molecule.^[1] The subject compound is further functionalized with a hydrophilic hydroxyethoxyethyl side chain, enhancing its utility as a versatile building block for tuning the pharmacokinetic profiles of drug candidates.

The unique structure, featuring a tertiary amine, two ether linkages, and a primary alcohol, provides multiple sites for hydrogen bonding and potential for further chemical modification, making it a valuable reagent in the synthesis of complex molecular architectures.

Identifier	Value	Source
Chemical Name	4-[2-(2-Hydroxyethoxy)ethyl]morpholine	N/A
IUPAC Name	2-(2-morpholin-4-ylethoxy)ethanol	[2]
CAS Number	3603-45-0	[2][3]
Molecular Formula	C ₈ H ₁₇ NO ₃	[2][3]
Molecular Weight	175.23 g/mol	[2][3]
InChIKey	BLIMWOGCOCPQEU-UHFFFAOYSA-N	[2]
Synonyms	2-(2-morpholinoethoxy)ethanol, N-[2-(2-hydroxyethoxy)ethyl]morpholine	[2][4]

Physicochemical Properties: A Data-Driven Analysis

Direct experimental values for many physical properties of **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** are not extensively documented in readily accessible literature. However, computational models and data from analogous structures provide valuable insights into its expected behavior.

Property	Value	Type	Source
XLogP3-AA	-0.9	Computed	[2]
Hydrogen Bond Donors	1	Computed	[2]
Hydrogen Bond Acceptors	4	Computed	[2]
Rotatable Bonds	5	Computed	[2]
Exact Mass	175.12084340 Da	Computed	[2]
Storage Temperature	2-8°C, Sealed in dry conditions	Experimental	[3]

Interpretation and Field Insights

- **Solubility and Polarity:** The computed XLogP of -0.9 indicates a high degree of hydrophilicity. [2] This is expected due to the presence of the morpholine ring's oxygen and nitrogen atoms, the ether linkages, and the terminal hydroxyl group, all of which can participate in hydrogen bonding with water. This property is highly advantageous in drug development for improving the aqueous solubility of a parent compound, which is often a critical factor for bioavailability.
- **Reactivity:** The terminal primary alcohol is a key functional handle, readily available for esterification, etherification, or oxidation to introduce further complexity. The tertiary amine of the morpholine ring is a weak base and can act as a nucleophile in substitution reactions.
- **Physical State:** Based on its molecular weight and the properties of similar structures like 4-(2-Hydroxyethyl)morpholine (Boiling Point: 226-228°C), it is expected to be a high-boiling point liquid at standard temperature and pressure.[5][6] Its hygroscopic nature, common for such structures, necessitates storage in a dry, sealed environment to maintain purity.[3]

Core Application in Medicinal Chemistry

The primary documented application of **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** is as a key intermediate in the synthesis of complex heterocyclic compounds for drug discovery.

Synthesis of Triazolotriazine Derivatives as A2A Receptor Antagonists

A notable application is in the preparation of triazolotriazine derivatives, a class of compounds investigated as A2A adenosine receptor antagonists.[3]

- **Therapeutic Rationale:** A2A receptor antagonists are a significant area of research in immuno-oncology and for neurodegenerative disorders like Parkinson's disease. By blocking the A2A receptor, these agents can enhance the anti-tumor activity of T-cells within the tumor microenvironment.
- **Role of the Morpholine Moiety:** In this context, **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** is used to introduce a specific side chain onto the triazolotriazine core. This side chain is not merely a structural component; it is critical for modulating the molecule's ADME (Absorption, Distribution, Metabolism, and Excretion) properties. The hydrophilicity and hydrogen bonding capacity of the hydroxyethoxyethyl-morpholine group can improve solubility, alter plasma protein binding, and provide a metabolic site, all of which are essential for developing a viable drug candidate.

Representative Experimental Workflow

The following protocol describes a representative nucleophilic aromatic substitution (S_NAr) reaction, a common strategy for incorporating amine-containing fragments like **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** onto an activated heterocyclic core, such as a dichlorotriazine.

Objective: To synthesize a 2-chloro-4-(substituted)-1,3,5-triazine by reacting 2,4-dichloro-1,3,5-triazine with **4-[2-(2-Hydroxyethoxy)ethyl]morpholine**.

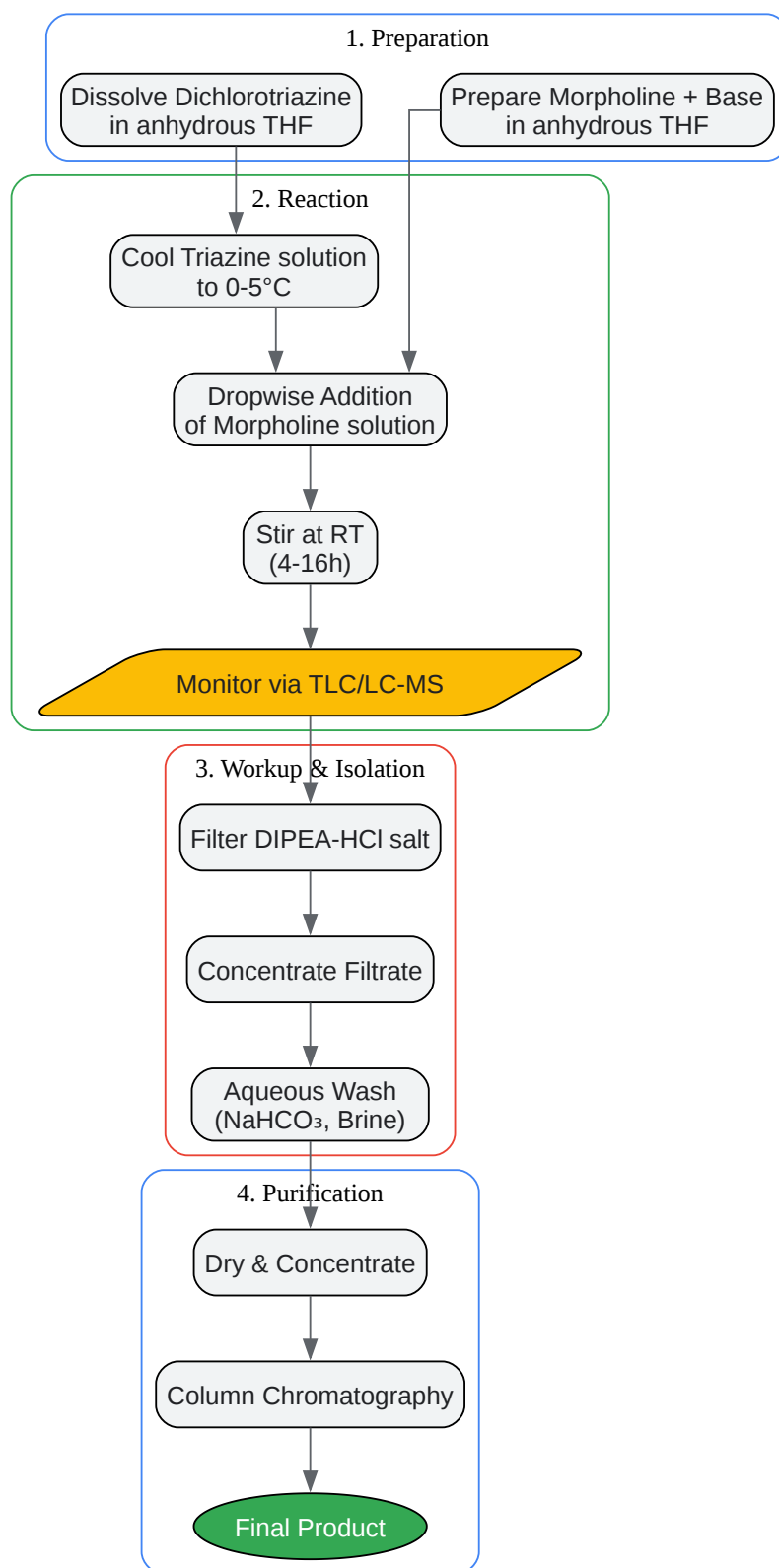
Step-by-Step Methodology

- **Reagent Preparation:**

- In a three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and thermometer, dissolve 2,4-dichloro-1,3,5-triazine (1.0 eq) in anhydrous tetrahydrofuran (THF).
- Causality: Anhydrous solvent is critical because the triazine is susceptible to hydrolysis. The inert nitrogen atmosphere prevents side reactions with atmospheric moisture and oxygen.
- Reaction Setup:
 - Cool the solution to 0-5°C using an ice bath.
 - Causality: The S_NAr reaction on dichlorotriazine is highly exothermic. Starting at a low temperature allows for controlled addition and prevents runaway reactions or the formation of di-substituted byproducts.
- Nucleophile Addition:
 - In a separate flask, prepare a solution of **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** (1.0 eq) and a non-nucleophilic base such as N,N-Diisopropylethylamine (DIPEA) (1.1 eq) in anhydrous THF.
 - Causality: The base (DIPEA) is required to neutralize the HCl generated during the substitution reaction. A non-nucleophilic base is chosen to avoid it competing with the morpholine reagent.
 - Add the morpholine/base solution dropwise to the cooled triazine solution over 30-60 minutes, ensuring the internal temperature does not exceed 10°C.
- Reaction Progression:
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 4-16 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC) or LC-MS until the starting dichlorotriazine is consumed.

- Causality: Allowing the reaction to proceed at room temperature ensures it goes to completion. Monitoring is essential to determine the optimal reaction time and prevent degradation.
- Workup and Isolation:
 - Once complete, filter the reaction mixture to remove the DIPEA-HCl salt.
 - Concentrate the filtrate under reduced pressure to yield the crude product.
 - Redissolve the crude material in ethyl acetate and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
 - Causality: The aqueous wash removes any remaining inorganic salts and water-soluble impurities.
- Purification:
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
 - Purify the resulting residue by column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
 - Causality: Silica gel chromatography separates the desired mono-substituted product from unreacted starting material and any di-substituted byproducts based on polarity.

Workflow Visualization



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Workflow for S_nAr Synthesis

Safety and Handling Profile

As a laboratory chemical, **4-[2-(2-Hydroxyethoxy)ethyl]morpholine** must be handled with appropriate precautions. The aggregated GHS classification indicates the following hazards:

- H302: Harmful if swallowed[2]
- H315: Causes skin irritation[2]
- H318/H319: Causes serious eye damage / serious eye irritation[2]
- H335: May cause respiratory irritation[2]

Recommended Handling Procedures:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.
- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials, as recommended.[3]
- Spills: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for chemical waste disposal.

Conclusion

4-[2-(2-Hydroxyethoxy)ethyl]morpholine stands out as a highly functionalized and valuable building block for medicinal chemistry and drug development. While a complete, experimentally verified dataset of its physical properties is sparse, its molecular structure provides clear indicators of its high polarity, hydrophilicity, and chemical reactivity. Its documented role in the synthesis of A2A receptor antagonists highlights its importance in creating molecules with tailored pharmacokinetic properties. The insights and protocols provided in this guide are intended to equip researchers with the necessary technical understanding to effectively and safely utilize this compound in their advanced research and development programs.

References

- EMCO Chemicals. (n.d.). Hydroxy Ethyl Morpholine | CAS 622-40-2 | Industrial Applications. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 4-(2-(2-Hydroxyethoxy)ethyl)morpholine. PubChem. [\[Link\]](#)
- Zhan, Z., et al. (2020). Synthesis of triazolotriazine derivatives as c-Met inhibitors. Medicinal Chemistry Research, 29, 936–944. [\[Link\]](#)
- Loba Chemie. (n.d.). N-(2-HYDROXYETHYL)MORPHOLIN. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **4-[2-(2-hydroxyethoxy)ethyl]morpholine**. PubChem Lite. [\[Link\]](#)
- Wang, Y., et al. (2023). Solid-Phase Synthesis for Constructing Thiazolotriazinone-Based Compounds Library. Molecules, 28(19), 6891. [\[Link\]](#)
- Cole-Parmer. (n.d.). Material Safety Data Sheet - N-(2-Hydroxyethyl)Morpholine, 99%. [\[Link\]](#)
- Zakeri Khatir, Z., et al. (2024). Design and Development of[5][7][8]Triazolo[4,3-b][5][7][8]triazines as Potential Anticancer Agents. ResearchGate. [\[Link\]](#)
- Carl ROTH GmbH + Co. KG. (n.d.). Safety Data Sheet: Morpholine. [\[Link\]](#)
- El-Gendy, Z. (2014). Synthesis of triazolotriazine derivatives 5-8. ResearchGate. [\[Link\]](#)
- Penta chemicals. (2025). Morpholine - SAFETY DATA SHEET. [\[Link\]](#)
- Stenutz, R. (n.d.). 4-(2-ethoxyethyl)morpholine. [\[Link\]](#)
- Bakulev, V. A., et al. (2021). Synthesis of functionalized imidazo[4,5-e]thiazolo[3,2-b]triazines. Beilstein Journal of Organic Chemistry, 17, 1266–1275. [\[Link\]](#)
- Cignarella, G., & Villa, S. (2021). Occurrence of Morpholine in Central Nervous System Drug Discovery. ACS Chemical Neuroscience, 12(15), 2728–2749. [\[Link\]](#)

- Kumar, A., et al. (2024). Synthesis and SAR of morpholine and its derivatives: A review update. E3S Web of Conferences, 556, 01051. [[Link](#)]
- Kourounakis, A. P., et al. (2020). Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules. Medicinal Research Reviews, 40(2), 709–752. [[Link](#)]
- ResearchGate. (n.d.). Morpholine as ubiquitous pharmacophore in medicinal chemistry: Deep insight into the structure-activity relationship (SAR). [[Link](#)]
- Sahu, P. K., et al. (2022). An updated review on morpholine derivatives with their pharmacological actions. International Journal of Health Sciences, 6(S4), 2351–2369. [[Link](#)]

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Sources

- [1. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [2. 4-\(2-\(2-Hydroxyethoxy\)ethyl\)morpholine | C8H17NO3 | CID 458464 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [3. 4-\[2-\(2-Hydroxyethoxy\)ethyl\]Morpholine | 3603-45-0](#) [chemicalbook.com]
- [4. 4-\[2-\(2-HYDROXYETHOXY\)ETHYL\]MORPHOLINE - CAS:3603-45-0 - Sunway Pharm Ltd](#) [3wpharm.com]
- [5. 4-\(2-Hydroxyethyl\)morpholine, 99% 100 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific](#) [fishersci.com]
- [6. Hydroxy Ethyl Morpholine | CAS 622-40-2 | Industrial Applications](#) [emcochemicals.com]
- [7. cdhfinechemical.com](#) [cdhfinechemical.com]
- [8. chemimpex.com](#) [chemimpex.com]
- To cite this document: BenchChem. [4-[2-(2-Hydroxyethoxy)ethyl]morpholine physical properties]. BenchChem, [2026]. [[Online PDF](#)]. Available at:

[<https://www.benchchem.com/product/b1297784/docs#4-2-2-hydroxyethoxy-ethyl-morpholine-physical-properties>]

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